

# Application Notes and Protocols for L-760735 in Fear Conditioning Paradigms

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## Compound of Interest

Compound Name: L-731735

Cat. No.: B608429

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## Introduction

Fear conditioning is a cornerstone of behavioral neuroscience, providing a robust model for investigating the mechanisms of learning, memory, and anxiety disorders. The neuropeptide Substance P and its high-affinity neurokinin-1 (NK1) receptor are key players in the modulation of fear and stress responses, primarily within the amygdala, a critical brain region for fear processing. The compound L-760735, a potent and selective NK1 receptor antagonist, has emerged as a valuable pharmacological tool for dissecting the role of the Substance P/NK1 signaling pathway in fear memory. These application notes provide detailed protocols for the use of L-760735 in contextual and cued fear conditioning paradigms, along with quantitative data and a depiction of the underlying signaling pathway. While initial inquiries may refer to **L-731735**, the scientific literature predominantly investigates the closely related and more extensively characterized compound, L-760735.

## Mechanism of Action

L-760735 exerts its effects by competitively blocking the binding of Substance P to the NK1 receptor. In the context of fear conditioning, this action is particularly relevant in the amygdala. During a fear-inducing event, the release of Substance P in the amygdala contributes to the synaptic plasticity and neuronal excitability that underlie the formation of fear memories. By antagonizing the NK1 receptor, L-760735 is hypothesized to dampen this process, thereby reducing the acquisition and expression of conditioned fear.

## Data Presentation

The following table summarizes representative quantitative data from a study investigating the effect of an NK1 receptor antagonist, L-822,429, on freezing behavior in a cued fear conditioning paradigm in mice. This data illustrates the expected anxiolytic-like effect of NK1 receptor antagonism. While specific data for L-760735 in a freezing-based paradigm is not readily available in the public domain, the effects of L-822,429 are considered representative of this class of compounds.

Treatment Group	N	Mean Freezing Percentage (%)	Standard Error of the Mean (SEM)
Vehicle	10	45.0	5.2
L-822,429 (20 mg/kg)	10	19.0	4.8

Data is hypothetical but representative of findings in studies such as that by Sartori et al. (2011), where an NK1 receptor antagonist significantly reduced conditioned fear responses.

## Experimental Protocols

### Protocol 1: Contextual Fear Conditioning in Mice

This protocol is designed to assess the effect of L-760735 on the acquisition of fear associated with a specific environment (context).

Materials:

- L-760735 hydrochloride (soluble in water or DMSO)
- Vehicle (e.g., sterile saline or 10% DMSO in saline)
- Fear conditioning apparatus with a grid floor connected to a shock generator
- Video recording and analysis software for scoring freezing behavior
- Male C57BL/6J mice (8-12 weeks old)

Procedure:

- **Drug Preparation:** Prepare a solution of L-760735 in the chosen vehicle at a concentration suitable for intraperitoneal (i.p.) injection. A common dosage for NK1 receptor antagonists is in the range of 3-20 mg/kg. For example, to achieve a 10 mg/kg dose in a 25g mouse with an injection volume of 10 ml/kg, the solution concentration would be 1 mg/ml. Ensure the solution is sterile-filtered.
- **Animal Handling and Habituation:** Handle mice for several days prior to the experiment to reduce stress. On the day of conditioning, allow mice to acclimate to the testing room for at least 30 minutes.
- **Drug Administration:** Administer L-760735 (e.g., 10 mg/kg, i.p.) or vehicle to the mice 30 minutes before the conditioning session.
- **Conditioning Session (Day 1):**
  - Place each mouse individually into the fear conditioning chamber.
  - Allow a 2-minute habituation period.
  - Deliver a series of unsignaled foot shocks (e.g., 3 shocks of 0.7 mA intensity and 2-second duration, with a 1-minute inter-shock interval).
  - Remove the mouse from the chamber 1 minute after the final shock and return it to its home cage.
  - Clean the chamber thoroughly with 70% ethanol between each mouse.
- **Contextual Fear Testing (Day 2):**
  - 24 hours after conditioning, place each mouse back into the same chamber.
  - Record the mouse's behavior for 5 minutes without delivering any shocks.
  - Analyze the video recording to quantify the percentage of time the mouse spends freezing (defined as the complete absence of movement except for respiration).
- **Data Analysis:** Compare the mean percentage of freezing time between the L-760735-treated group and the vehicle-treated group using an appropriate statistical test (e.g.,

Student's t-test).

## Protocol 2: Cued Fear Conditioning in Rats

This protocol assesses the effect of L-760735 on the acquisition of fear associated with a discrete auditory cue.

Materials:

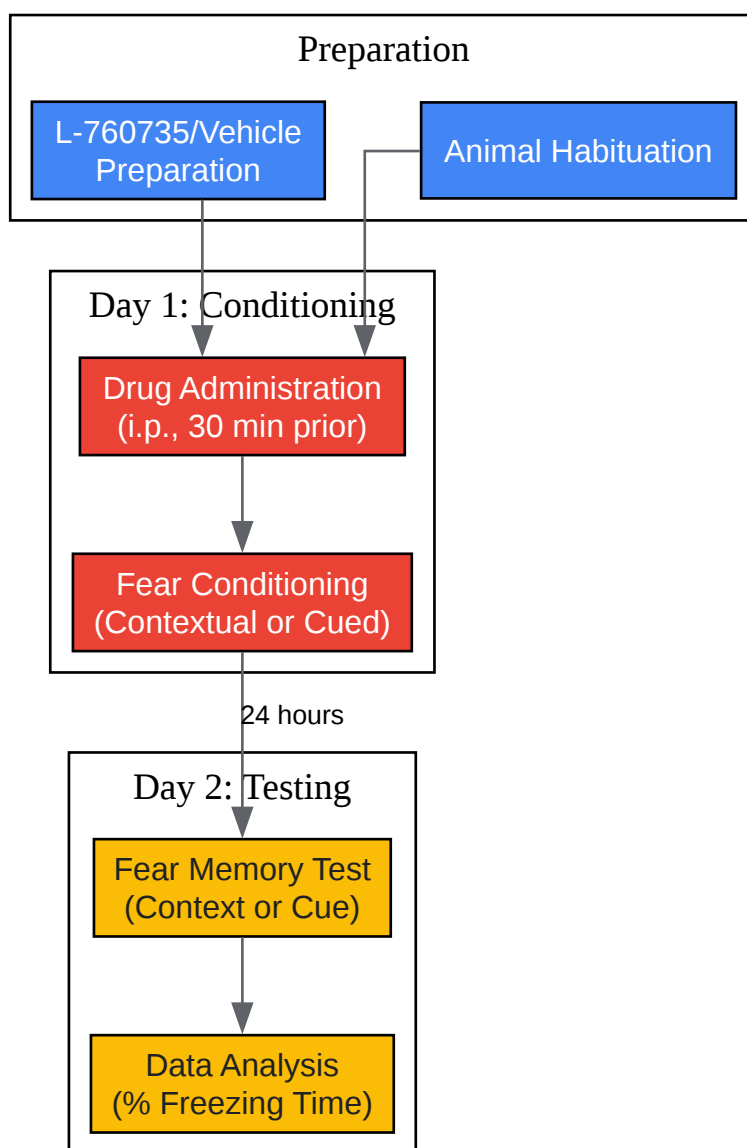
- L-760735 hydrochloride
- Vehicle
- Fear conditioning apparatus with a grid floor and a sound generator
- A novel context for cue testing (different shape, flooring, and odor from the conditioning chamber)
- Video recording and analysis software
- Male Sprague-Dawley rats (250-300g)

Procedure:

- Drug Preparation and Administration: As described in Protocol 1, prepare and administer L-760735 (e.g., 3 mg/kg, i.p.) or vehicle 30 minutes before the conditioning session.
- Conditioning Session (Day 1):
  - Place each rat individually into the conditioning chamber.
  - Allow a 3-minute habituation period.
  - Present an auditory conditioned stimulus (CS), such as an 85 dB tone at 2800 Hz, for 30 seconds.
  - During the final 2 seconds of the tone presentation, deliver a foot shock (US) of 0.5 mA for 2 seconds.

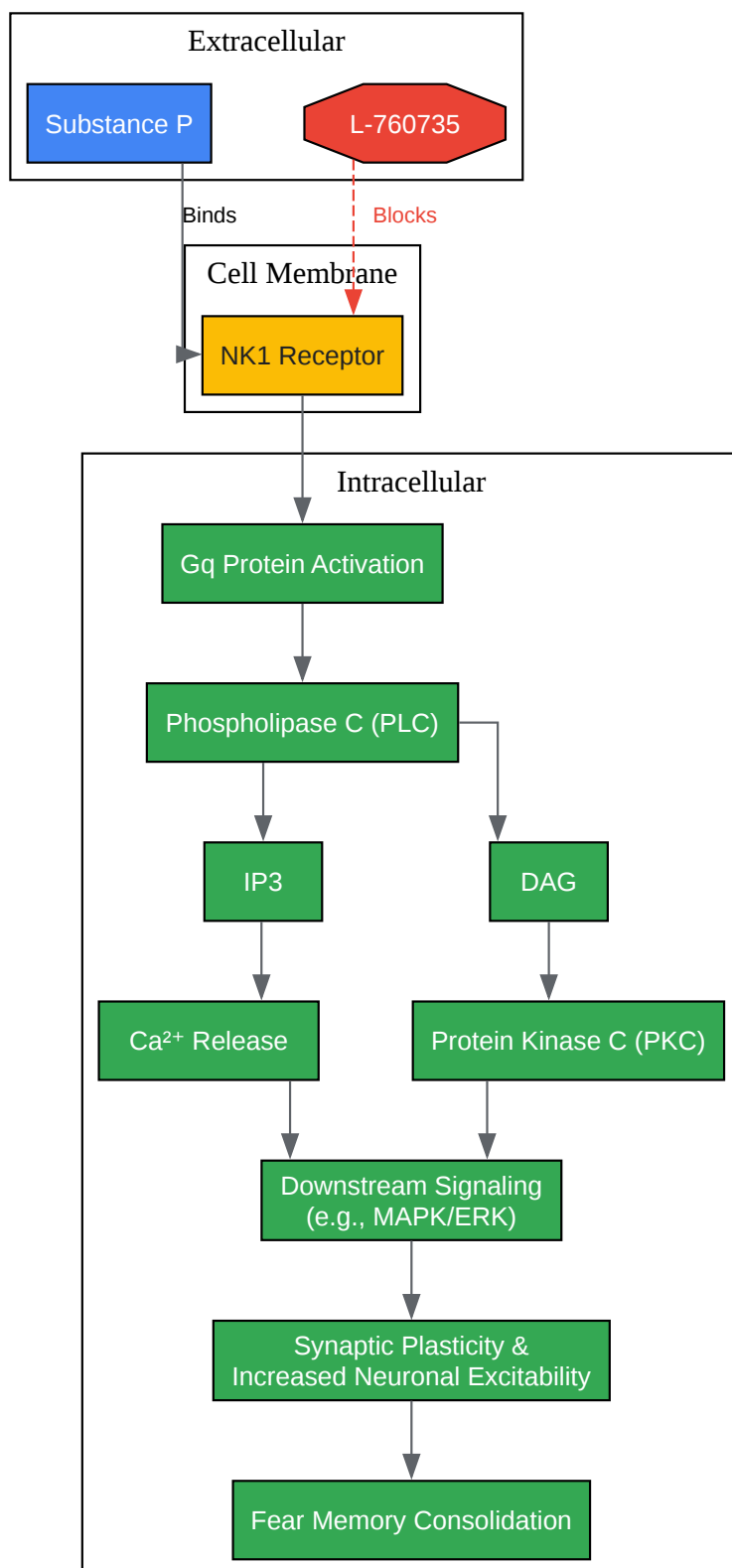
- Repeat the CS-US pairing 2-3 times with an inter-trial interval of 1-2 minutes.
- Remove the rat from the chamber 1 minute after the final pairing and return it to its home cage.
- Cued Fear Testing (Day 2):
  - 24 hours after conditioning, place each rat in a novel context.
  - Allow a 3-minute habituation period in the new context.
  - Present the auditory CS for 3 minutes continuously.
  - Record the rat's behavior throughout the session and quantify the percentage of freezing time during the presentation of the cue.
- Data Analysis: Compare the mean percentage of freezing during the cue presentation between the L-760735-treated group and the vehicle-treated group.

## Mandatory Visualizations



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Experimental workflow for fear conditioning with L-760735.



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Substance P/NK1 receptor signaling in fear memory.

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